

# Synthesis of 1,10-Bis(pyridinium)decane: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name: 1,10-Bis(pyridinium)decane

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### **Application Note**

This document provides a comprehensive protocol for the synthesis of **1,10-bis(pyridinium)decane**, a bis-quaternary ammonium salt. This compound, also known as decamethylenebispyridinium dibromide, is of interest to researchers in drug development and other scientific fields. The synthesis is achieved through a straightforward quaternization reaction between pyridine and **1,10-dibromodecane**. This protocol outlines the necessary reagents, equipment, and step-by-step procedures for the synthesis, purification, and characterization of the target compound.

**Core Requirements Summary** 

Parameter	Description
Product Name	1,10-Bis(pyridinium)decane dibromide
CAS Number	6266-40-6[1][2]
Molecular Formula	C20H30Br2N2[2]
Molecular Weight	458.27 g/mol [2]
Reaction Type	Quaternization
Starting Materials	Pyridine, 1,10-Dibromodecane
Purity (Typical)	>99%[1]



## Experimental Protocol Materials and Equipment

- 1,10-Dibromodecane (C10H20Br2)
- Pyridine (C₅H₅N), freshly distilled
- Ethanol (C2H5OH), absolute
- Diethyl ether ((C<sub>2</sub>H<sub>5</sub>)<sub>2</sub>O)
- Round-bottom flask with reflux condenser
- · Magnetic stirrer with heating mantle
- Büchner funnel and filter flask
- Rotary evaporator
- Melting point apparatus
- NMR spectrometer

#### Synthesis of 1,10-Bis(pyridinium)decane Dibromide

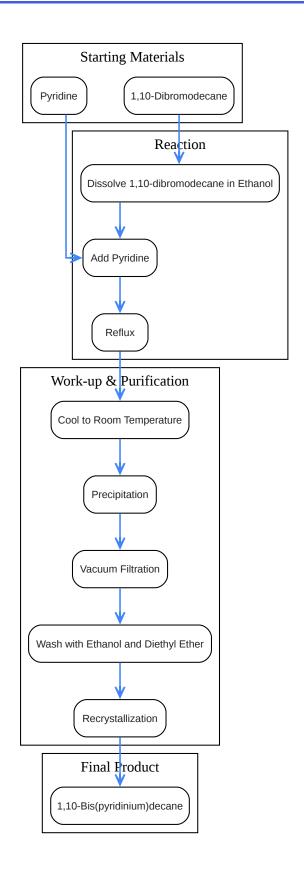
- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 1,10-dibromodecane (1 equivalent) in a minimal amount of absolute ethanol.
- Addition of Pyridine: To the stirred solution, add a slight excess of freshly distilled pyridine (2.2 equivalents).
- Reaction Conditions: Heat the reaction mixture to reflux with continuous stirring. The reaction
  is typically allowed to proceed for several hours (e.g., 3-8 hours) until the reaction is
  complete. The progress can be monitored by thin-layer chromatography (TLC).
- Product Precipitation: Upon cooling the reaction mixture to room temperature, the product,
   1,10-bis(pyridinium)decane dibromide, will precipitate out of the solution as a white solid.



- Isolation of Crude Product: Collect the precipitated solid by vacuum filtration using a Büchner funnel. Wash the solid with cold ethanol and then with diethyl ether to remove any unreacted starting materials and impurities.
- Purification: Recrystallize the crude product from a suitable solvent system, such as an ethanol/water mixture, to obtain the purified **1,10-bis(pyridinium)decane** dibromide.
- Drying: Dry the purified product under vacuum to remove any residual solvent.
- Characterization: Characterize the final product by determining its melting point and recording its <sup>1</sup>H and <sup>13</sup>C NMR spectra to confirm its identity and purity.

# Visualizations Synthesis Workflow



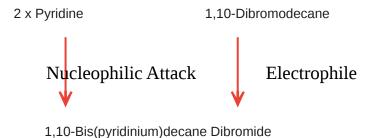


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Caption: Synthetic workflow for 1,10-bis(pyridinium)decane.



### **Quaternization Reaction Mechanism**



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Caption: Generalized quaternization reaction scheme.

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